

# Technical Guide: Physicochemical Characterization of 3-bromo-N-ethylbenzenesulfonamide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-bromo-N-ethylbenzenesulfonamide

Cat. No.: B1588345

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## Foreword

In the landscape of modern medicinal chemistry and materials science, the precise understanding of a compound's physical and chemical characteristics is paramount for its effective application and development. This guide provides a focused examination of **3-bromo-N-ethylbenzenesulfonamide**, a halogenated aromatic sulfonamide with potential utility as a synthetic intermediate and building block in the design of novel molecular entities. The following sections offer a detailed overview of its physical state, appearance, and key physicochemical properties, underpinned by available safety and supplier data. This document is intended to serve as a foundational resource for researchers, enabling informed decisions in experimental design, handling, and storage of this compound.

## Compound Identification and Molecular Structure

IUPAC Name: **3-bromo-N-ethylbenzenesulfonamide**

CAS Number: 871269-07-7[1]

Molecular Formula:  $C_8H_{10}BrNO_2S$

Molecular Weight: 264.14 g/mol

The molecular architecture of **3-bromo-N-ethylbenzenesulfonamide**, depicted below, features a central benzene ring substituted with a bromine atom at the meta position relative to a sulfonamide group. The nitrogen atom of the sulfonamide is further functionalized with an ethyl group. This specific arrangement of functional groups dictates the compound's polarity, potential for intermolecular interactions, and, consequently, its macroscopic physical properties.

Caption: Molecular structure of **3-bromo-N-ethylbenzenesulfonamide**.

## Physical State and Appearance

Based on available safety data, **3-bromo-N-ethylbenzenesulfonamide** is a solid at room temperature. While a detailed description of its appearance (e.g., color, crystalline form) is not consistently provided across all sources, it is typically supplied as a powder. The solid state is consistent with its molecular weight and the potential for intermolecular hydrogen bonding involving the sulfonamide N-H group, as well as dipole-dipole interactions arising from the polar sulfonyl group and the carbon-bromine bond.

## Physicochemical Data

The following table summarizes the key physical and chemical properties of **3-bromo-N-ethylbenzenesulfonamide**. It is important to note that some of these properties may be predicted or estimated and should be confirmed experimentally where critical for a specific application.

Property	Value	Source
CAS Number	871269-07-7	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrNO <sub>2</sub> S	[2]
Molecular Weight	264.14	[2]
Physical State	Solid	Inferred from handling information
Storage	Sealed in dry, room temperature	[2]

## Handling and Storage

### Hazard Identification:

A Safety Data Sheet (SDS) for **3-bromo-N-ethylbenzenesulfonamide** indicates the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[2]

### Recommended Precautions:

Due to the identified hazards, appropriate personal protective equipment (PPE) should be worn when handling this compound. This includes, but is not limited to:

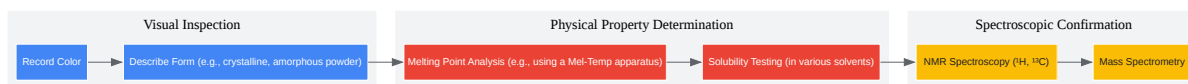
- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: Use in a well-ventilated area or with a fume hood. For operations that may generate dust, a particulate respirator may be necessary.
- Skin and Body Protection: A lab coat or other protective clothing.

### Storage Recommendations:

**3-bromo-N-ethylbenzenesulfonamide** should be stored in a tightly sealed container in a dry, well-ventilated area at room temperature.[2] Proper storage is crucial to prevent degradation and maintain the integrity of the compound for research applications.

## Experimental Protocols and Logical Workflows

The characterization of the physical state and appearance of a novel or less-common compound like **3-bromo-N-ethylbenzenesulfonamide** follows a standardized experimental workflow.



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Caption: Standard workflow for the physical characterization of a solid chemical compound.

#### Step-by-Step Methodology for Melting Point Determination:

- **Sample Preparation:** A small, representative sample of **3-bromo-N-ethylbenzenesulfonamide** is finely powdered.
- **Capillary Loading:** The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- **Instrument Setup:** The capillary tube is placed in a melting point apparatus. The starting temperature is set to approximately 20°C below the expected melting point (if known from preliminary tests or literature on analogous compounds). The ramp rate is typically set to 1-2°C per minute for accurate determination.
- **Observation:** The sample is observed through the magnifying lens as the temperature increases.
- **Recording the Melting Range:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. A narrow melting range is indicative of high purity.

## Conclusion

**3-bromo-N-ethylbenzenesulfonamide** is a solid compound at ambient conditions. Its handling requires adherence to standard safety protocols for irritant and harmful chemicals. The information presented in this guide, derived from available safety and supplier data, provides a foundational understanding for researchers and professionals in drug development and

chemical synthesis. Experimental verification of its physical properties, particularly melting point and solubility in relevant solvent systems, is recommended for any application where these parameters are critical.

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## References

- 1. 3-BROMO-N-ETHYLBENZENESULPHONAMIDE - Safety Data Sheet [chemicalbook.com]
- 2. 871269-07-7|3-Bromo-N-ethylbenzenesulfonamide|BLD Pharm [bldpharm.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)